

# An In-depth Technical Guide to the Physical and Chemical Properties of Furoin

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## Compound of Interest

Compound Name: *Furoin*

Cat. No.: *B1674284*

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## Introduction

**Furoin** (C<sub>10</sub>H<sub>8</sub>O<sub>4</sub>), also known as 1,2-di(furan-2-yl)-2-hydroxyethanone, is an organic compound that serves as a valuable intermediate in organic synthesis and holds potential in medicinal chemistry and materials science.<sup>[1]</sup> Its structure, featuring two furan rings, imparts unique reactivity, making it a key building block for the synthesis of various heterocyclic compounds and more complex molecules.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **furoin**, complete with experimental protocols and data presented for ease of reference.

## Core Physical and Chemical Properties

The fundamental properties of **furoin** are summarized in the tables below, providing a clear and concise reference for laboratory use.

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>4</sub>	[1][3][4]
Molecular Weight	192.17 g/mol	[1][3]
Appearance	Off-white to brown powder, light yellow to light brown amorphous powder, or bright brown needle-like crystals.	[1][4][5][6]
Melting Point	134-141 °C	[1][3][4][7]
Boiling Point	248.14 °C (rough estimate) to 306.8 °C at 760 mmHg	[4][7][8]
Flash Point	139.4 °C	[4][7][8]
Density	1.0825 g/cm <sup>3</sup> (rough estimate) to 1.32 g/cm <sup>3</sup>	[4][7]
Vapor Pressure	0.0000249 mmHg to 0.000328 mmHg at 25°C	[3][4]
pKa	11.62 ± 0.20 (Predicted)	[4][6]

## Solubility Profile

Solvent	Solubility	Source(s)
Water	Slightly soluble in hot water, insoluble in cold water.	[3][4][8]
Alcohols	Soluble in hot alcohol and methanol.	[3][4][8]
Ether	Soluble.	[3][4][8]
Acetone	Soluble (0.25g/10 mL, clear, colorless to deep brown-yellow).	[4][6]
DMSO	Soluble.	[9]

**Furoin**'s solubility is influenced by the polarity of the furan rings. It is generally more soluble in polar organic solvents.<sup>[10]</sup> As with many organic compounds, its solubility tends to increase with temperature.<sup>[10]</sup>

## Spectral Data

The spectral characteristics of **furoin** are crucial for its identification and characterization.

### Spectroscopic Data Summary

Technique	Key Data Points	Source(s)
<sup>1</sup> H NMR	(400 MHz, CDCl <sub>3</sub> ): δ 4.19 (br s, 1H, CHOH), 5.80 (s, 1H, CHOH), 6.35, 6.40, 6.54, 7.25, 7.37, 7.61 (m, 6H, furan ring H).	<sup>[11]</sup>
<sup>13</sup> C NMR	Data available.	<sup>[3]</sup>
IR	IR: 15811 (Sadtler Research Laboratories IR Grating Collection). Key stretches include C=O and O-H.	<sup>[3][12]</sup>
UV-Vis	UV: 5543 (Sadtler Research Laboratories Spectral Collection).	<sup>[3][12]</sup>
Mass Spec (GC-MS)	m/z Top Peak: 97, m/z 2nd Highest: 95, m/z 3rd Highest: 39.	<sup>[3]</sup>

## Experimental Protocols

### Synthesis of Furoin via Benzoin Condensation

**Furoin** is typically synthesized from furfural through a benzoin condensation reaction.<sup>[13][14]</sup> This reaction can be catalyzed by cyanide ions or, in a biomimetic approach, by thiamine (Vitamin B1).<sup>[13][14][15]</sup>

#### Materials:

- Furfural
- Ethanol (95%)
- Thiamine hydrochloride (Vitamin B1)[15][16]
- Sodium hydroxide (NaOH) solution (~2.0 M)[16] or Potassium Cyanide (KCN)[5][6]
- Deionized water

#### Procedure (Thiamine-catalyzed):[15][16]

- Dissolve thiamine hydrochloride in a mixture of 95% ethanol and water in a round-bottom flask equipped with a magnetic stir bar.
- Slowly add the NaOH solution dropwise to the stirring thiamine solution until a pale yellow color persists.
- Add furfural to the reaction mixture.
- Seal the flask and allow the reaction to stir at a controlled temperature (e.g., 60°C) for a specified time (e.g., 1 hour).[15] The reaction progress can be monitored by the precipitation of the **furoin** product.
- Isolate the crude product by vacuum filtration.
- Wash the collected solid with water and then with cold ethanol to remove unreacted starting materials and byproducts.
- Purify the crude **furoin** by recrystallization from a suitable solvent, such as ethanol.[5][6]
- Dry the purified **furoin** crystals under vacuum.

**Safety Precautions:** Furfural is a hazardous chemical and should be handled in a well-ventilated fume hood. Potassium cyanide is highly toxic and should be handled with extreme care by trained personnel.

## Characterization Methods

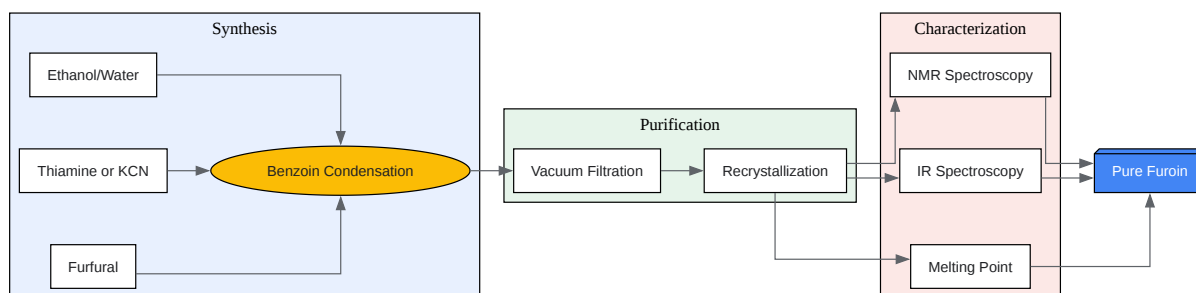
**Melting Point Determination:** The melting point of the purified **furoin** is determined using a standard melting point apparatus. The observed melting point range is compared with the literature values to assess purity.[15]

**Infrared (IR) Spectroscopy:** An IR spectrum of the **furoin** product is obtained using an FTIR spectrometer, typically as a KBr pellet or using an ATR accessory.[11] The presence of characteristic absorption bands for the hydroxyl (-OH) and carbonyl (C=O) functional groups confirms the product's identity.[17][18]

**Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra are recorded on an NMR spectrometer using a deuterated solvent such as  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ . [11][19] The chemical shifts, splitting patterns, and integration of the peaks are analyzed to confirm the molecular structure of **furoin**. [20][21]

## Experimental Workflow and Logical Relationships

The general workflow for the synthesis and characterization of **furoin** can be visualized as follows:



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Caption: Workflow for the synthesis, purification, and characterization of **furoin**.

## Applications in Research and Development

**Furoin**'s versatile chemical nature makes it a valuable compound in several areas of research:

- Organic Synthesis: It serves as a precursor for the synthesis of other furan derivatives and more complex heterocyclic compounds, such as pyrazines and tetrasubstituted pyrroles.[1][2][14]
- Medicinal Chemistry: **Furoin** and its derivatives have been investigated for potential biological activities, including antimicrobial and anticancer properties.[12]
- Materials Science: It can be used as a building block for the creation of furan-based polymers, which are of interest for their potential biodegradability and thermal stability.[1]
- Analytical Chemistry: **Furoin** has been employed as a fluorogenic reagent for the sensitive determination of guanidines in liquid chromatography.[5][6]
- Photochemistry: Its structure makes it a candidate for studies involving photochemical reactions.[1]

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